

# Technical Support Center: Safe Disposal of Strontium Permanganate Trihydrate Waste

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## Compound of Interest

Compound Name: *Strontium permanganate trihydrate*

Cat. No.: *B577955*

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of waste containing **strontium permanganate trihydrate**. The following information is intended to supplement, not replace, institutional safety protocols and local regulations.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **strontium permanganate trihydrate** waste?

A1: The primary hazards stem from the permanganate ion ( $\text{MnO}_4^-$ ), which is a strong oxidizing agent. It can react exothermically with reducing agents, organic materials, and other combustibles, potentially leading to fire or explosion. Additionally, while stable strontium is not considered highly toxic, its compounds should be handled with care, and proper disposal is necessary to prevent environmental contamination.

Q2: Can I dispose of small quantities of **strontium permanganate trihydrate** waste down the drain?

A2: No. Due to its oxidizing nature and the presence of a heavy metal, **strontium permanganate trihydrate** waste should never be disposed of down the drain. This can damage plumbing, harm aquatic life, and may be in violation of local wastewater regulations.

Q3: What are the initial signs of a potentially hazardous reaction during waste treatment?

A3: Be vigilant for signs of an uncontrolled reaction, which include a rapid increase in temperature, the evolution of gas (bubbling or fizzing), a significant color change that is not part of the expected procedure, and the emission of fumes. If any of these occur, cease the procedure immediately and consult your institution's safety officer.

Q4: Is the brown precipitate formed during neutralization hazardous?

A4: The brown precipitate is typically manganese dioxide ( $\text{MnO}_2$ ), which is significantly less hazardous than permanganate. However, it should still be treated as chemical waste and disposed of according to your institution's guidelines for solid chemical waste.

Q5: What should I do in case of a spill of **strontium permanganate trihydrate** solution?

A5: For small spills, absorb the material with an inert absorbent material (such as sand or vermiculite). Do not use combustible materials like paper towels. For larger spills, evacuate the area and follow your institution's emergency spill response procedures. In all cases, wear appropriate personal protective equipment (PPE).

## Troubleshooting Guide

Issue	Probable Cause	Recommended Solution
Purple color persists after adding the calculated amount of reducing agent.	Insufficient reducing agent was added, or the concentration of the permanganate waste was underestimated.	Add the reducing agent in small increments, with stirring, until the purple color disappears. Monitor the temperature to avoid excessive heat generation.
The solution becomes excessively hot during neutralization.	The concentration of the permanganate solution is too high, or the reducing agent is being added too quickly.	Stop the addition of the reducing agent immediately. Allow the solution to cool. You may need to dilute the waste stream with cold water before proceeding cautiously with the neutralization.
A white precipitate forms immediately upon adding the reducing agent.	If using a sulfate-based reducing agent (e.g., sodium bisulfite, ferrous sulfate), insoluble strontium sulfate may be precipitating.	This is an expected part of the procedure. Continue with the neutralization of the permanganate, followed by the complete precipitation and filtration of the strontium salt.
The final pH of the treated waste is outside the acceptable range for disposal.	An excess of acidic or basic reagent was used during the neutralization or precipitation steps.	Adjust the pH of the final solution to a neutral range (typically 6-8) using a dilute acid (e.g., sulfuric acid) or base (e.g., sodium hydroxide) before final disposal.

## Quantitative Data

Property	Value	Reference
Chemical Formula	$\text{Sr}(\text{MnO}_4)_2 \cdot 3\text{H}_2\text{O}$	[1][2]
Molar Mass	379.54 g/mol	[3]
Appearance	Purple cubic crystals	[3]
Decomposition Temperature	175 °C	[3]
Solubility in Water	2.5 g/100 g of water at 0 °C	[3]
Solubility of Strontium Sulfate ( $\text{SrSO}_4$ )	0.0135 g/100 mL at 25 °C	[4]
Solubility of Strontium Carbonate ( $\text{SrCO}_3$ )	0.0011 g/100 mL at 18 °C	[5][6]

## Experimental Protocols

### Protocol 1: Neutralization of Permanganate and Precipitation of Strontium as Sulfate

This protocol details the reduction of the permanganate ion followed by the precipitation of strontium as strontium sulfate.

Materials:

- **Strontium permanganate trihydrate** waste solution
- Sodium bisulfite ( $\text{NaHSO}_3$ ) or Ferrous sulfate ( $\text{FeSO}_4$ )
- Sulfuric acid ( $\text{H}_2\text{SO}_4$ ), dilute (e.g., 1 M)
- Sodium hydroxide ( $\text{NaOH}$ ), dilute (e.g., 1 M)
- Stir plate and stir bar
- Large beaker (at least twice the volume of the waste)
- pH paper or pH meter

- Filtration apparatus (e.g., Büchner funnel, filter paper)
- Appropriate waste containers

Procedure:

- Dilution: Dilute the strontium permanganate waste solution with cold water in a large beaker to a concentration of less than 1% permanganate. This is a critical step to control the exothermicity of the reaction. Place the beaker on a stir plate with a stir bar.
- Acidification: Slowly add dilute sulfuric acid to the solution until the pH is between 2 and 3. This acidic condition facilitates the reduction of permanganate.
- Reduction of Permanganate: While stirring, slowly add a solution of sodium bisulfite or ferrous sulfate to the permanganate solution. The deep purple color will fade, and a brown precipitate of manganese dioxide ( $\text{MnO}_2$ ) may form. Continue adding the reducing agent until the purple color is completely discharged. The balanced chemical equation for the reaction with ferrous sulfate is:  $2\text{KMnO}_4 + 10\text{FeSO}_4 + 8\text{H}_2\text{SO}_4 \rightarrow \text{K}_2\text{SO}_4 + 2\text{MnSO}_4 + 5\text{Fe}_2(\text{SO}_4)_3 + 8\text{H}_2\text{O}$ [\[7\]](#)
- Precipitation of Strontium: The addition of sulfate-containing reagents will also cause the precipitation of strontium sulfate ( $\text{SrSO}_4$ ), which has very low solubility.[\[8\]](#) Allow the solution to stir for at least one hour to ensure complete precipitation.
- Neutralization: Check the pH of the solution. Adjust the pH to a neutral range (6-8) by slowly adding dilute sodium hydroxide.
- Separation of Solids: Separate the solid waste (manganese dioxide and strontium sulfate) from the liquid by filtration.
- Disposal:
  - Solid Waste: The collected solid precipitate should be placed in a designated solid chemical waste container.
  - Liquid Waste: The remaining liquid (filtrate) should be disposed of in an appropriate aqueous waste container after confirming the absence of permanganate and adjusting the

pH.

## Protocol 2: Neutralization of Permanganate and Precipitation of Strontium as Carbonate

This protocol is an alternative method where strontium is precipitated as strontium carbonate.

Materials:

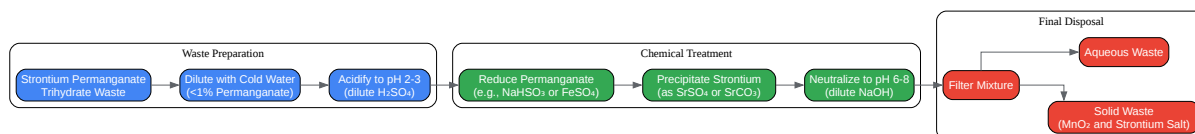
- **Strontium permanganate trihydrate** waste solution
- Sodium bisulfite ( $\text{NaHSO}_3$ ) or Ferrous sulfate ( $\text{FeSO}_4$ )
- Sodium carbonate ( $\text{Na}_2\text{CO}_3$ )
- Sulfuric acid ( $\text{H}_2\text{SO}_4$ ), dilute (e.g., 1 M)
- Sodium hydroxide ( $\text{NaOH}$ ), dilute (e.g., 1 M)
- Stir plate and stir bar
- Large beaker
- pH paper or pH meter
- Filtration apparatus
- Appropriate waste containers

Procedure:

- **Dilution and Reduction:** Follow steps 1-3 from Protocol 1 to dilute and reduce the permanganate.
- **Precipitation of Strontium:** After the complete reduction of permanganate, slowly add a solution of sodium carbonate while stirring. Strontium carbonate ( $\text{SrCO}_3$ ), which is sparingly soluble, will precipitate.<sup>[5][9]</sup>

- Neutralization and Separation: Follow steps 5-6 from Protocol 1 to neutralize the solution and separate the solid waste.
- Disposal: Dispose of the solid (manganese dioxide and strontium carbonate) and liquid waste as described in step 7 of Protocol 1.

## Visualizations



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Caption: Logical workflow for the safe disposal of **strontium permanganate trihydrate** waste.

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## References

- 1. STRONTIUM PERMANGANATE TRIHYDRATE | 14446-13-0 [chemicalbook.com]
- 2. Strontium oxido(trioxo)manganese--water (1/2/3) | H<sub>6</sub>Mn<sub>2</sub>O<sub>11</sub>Sr | CID 57348453 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. strontium permanganate trihydrate [chemister.ru]
- 4. irancelestite.com [irancelestite.com]

- 5. Strontium carbonate - Wikipedia [en.wikipedia.org]
- 6. Strontium carbonate | SrCO<sub>3</sub> | CID 15407 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. quora.com [quora.com]
- 8. Strontium sulfate - Wikipedia [en.wikipedia.org]
- 9. Strontium Carbonate [abassco.ir]
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